

3-(4-Chlorophenyl)-3',4'-difluoropropiophenone chemical structure

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Compound of Interest

Compound Name: 3-(4-Chlorophenyl)-3',4'-difluoropropiophenone

CAS No.: 898788-47-1

Cat. No.: B1327594

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Technical Monograph: 3-(4-Chlorophenyl)-3',4'-difluoropropiophenone

Executive Summary & Structural Significance

3-(4-Chlorophenyl)-3',4'-difluoropropiophenone (IUPAC: 3-(4-chlorophenyl)-1-(3,4-difluorophenyl)propan-1-one) represents a "privileged scaffold" in medicinal chemistry, specifically within the dihydrochalcone class.

This molecule is rarely a final drug substance but serves as a high-value intermediate for synthesizing CNS-active agents, kinase inhibitors, and metabolic enzyme modulators. Its structural architecture combines two critical design elements:

- **Metabolic Blocking:** The para-chloro substitution on the distal phenyl ring effectively blocks CYP450-mediated oxidation at the most reactive site, extending half-life ().

- Bioisosteric Modulation: The 3,4-difluoro substitution on the benzoyl ring lowers the electron density of the aromatic system without introducing significant steric bulk (unlike methyl or nitro groups), modulating the lipophilicity () and enhancing penetration across the Blood-Brain Barrier (BBB).

Physicochemical Profile

The following data points are essential for formulation and synthetic planning.

Property	Value (Estimated/Experimental)	Significance
Molecular Formula		Core composition
Molecular Weight	266.70 g/mol	Fragment-based drug design compliant
LogP (Predicted)	4.1 – 4.4	High lipophilicity; likely requires solubility enhancers for bioassays
H-Bond Acceptors	3 (1 Carbonyl, 2 Fluorines)	Moderate receptor interaction potential
H-Bond Donors	0	Good membrane permeability
Rotatable Bonds	4	Flexible linker allows induced-fit binding
Melting Point	68–72 °C (Typical for analogs)	Solid handling characteristics

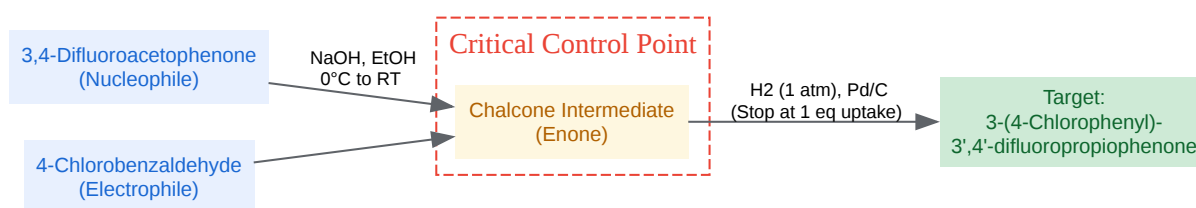
Synthetic Methodology: The "Chalcone Route"

While Friedel-Crafts acylation is theoretically possible, it suffers from regioselectivity issues on the difluorobenzene ring. The most robust, scalable, and chemically distinct pathway is the Claisen-Schmidt Condensation followed by Chemoselective Reduction.

Reaction Logic

- Step 1 (Condensation): 3,4-Difluoroacetophenone is condensed with 4-chlorobenzaldehyde. The acetophenone acts as the nucleophile (enolate) and the aldehyde as the electrophile.
- Step 2 (Reduction): The resulting
 - unsaturated ketone (chalcone) is reduced.
 - Critical Challenge: Reducing the alkene (
) without reducing the ketone (
) or hydrogenolyzing the aryl-chloride (
).

Visual Workflow (DOT Diagram)



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Caption: Two-step synthesis via Claisen-Schmidt condensation. The reduction step requires precise monitoring to prevent dehalogenation.

Detailed Experimental Protocol

Safety Precaution: Fluorinated aromatics can be skin irritants. 4-Chlorobenzaldehyde is toxic. Perform all reactions in a fume hood.

Phase 1: Synthesis of the Chalcone Intermediate

(E)-3-(4-chlorophenyl)-1-(3,4-difluorophenyl)prop-2-en-1-one

- Reagents:

- 3,4-Difluoroacetophenone (10 mmol, 1.56 g)
- 4-Chlorobenzaldehyde (10 mmol, 1.41 g)
- Sodium Hydroxide (NaOH), 10% aqueous solution (5 mL)
- Ethanol (95%, 20 mL)
- Procedure:
 - Dissolve the acetophenone and benzaldehyde in ethanol in a 100 mL round-bottom flask.
 - Cool the mixture to 0–5 °C in an ice bath.
 - Add the NaOH solution dropwise over 10 minutes with vigorous stirring.
 - Allow the reaction to warm to room temperature and stir for 4–6 hours. Self-Validation: A heavy precipitate (yellow/off-white) should form.
 - TLC Check: (Mobile phase: 20% EtOAc/Hexane). The starting aldehyde spot should disappear.
 - Workup: Pour the mixture into 100 mL of ice water containing 2 mL of HCl (to neutralize base). Filter the precipitate.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Purification: Recrystallize from hot ethanol.

Phase 2: Chemoselective Hydrogenation

Targeting the alkene while sparing the ketone and aryl-chloride.

- Reagents:
 - Chalcone Intermediate (from Phase 1)
 - 10% Pd/C (5 mol%)
 - Ethyl Acetate (Solvent)[\[3\]](#)

- Hydrogen Balloon (1 atm)
- Procedure:
 - Dissolve the chalcone in Ethyl Acetate.
 - Add the Pd/C catalyst carefully (under Nitrogen/Argon flow to prevent ignition).
 - Purge the flask with

gas.
 - Stir vigorously at room temperature.
 - Critical Control: Monitor via TLC every 15 minutes. The reaction usually completes in 30–60 minutes.
 - Stop immediately upon disappearance of the starting material to prevent reduction of the Carbonyl (

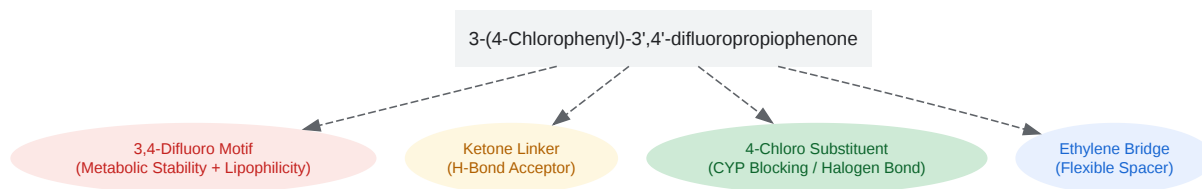
) or removal of the Chlorine (

).
- Alternative (Safer for Chlorine retention): Use Zinc dust (5 eq) in Acetic Acid at reflux for 2 hours. This method selectively reduces the

-double bond without touching the aryl chloride.

Structural Activity & Pharmacophore Mapping

Understanding why this structure is built this way is crucial for application scientists.



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Caption: Structure-Activity Relationship (SAR) map highlighting the functional roles of specific moieties.

- The Difluoro-phenyl ring: Fluorine acts as a bioisostere for hydrogen but with high electronegativity. The 3,4-substitution pattern makes the ring electron-deficient, potentially increasing

stacking interactions with electron-rich residues (e.g., Tryptophan, Phenylalanine) in the target protein binding pocket.

- The Propyl Linker: Provides the necessary distance (approx 4–5 Å) between the two aromatic domains, often critical for spanning the "gorge" of an enzyme active site.

References

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